

Hexyl Isobutyrate: Safety and Hazard Profile

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Compound of Interest

Compound Name: Hexyl isobutyrate

Cat. No.: B1584823

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A summary of key quantitative and qualitative data for **hexyl isobutyrate** is provided below. This information is essential for a proper risk assessment before handling and disposal.

Property	Data	Citations
Chemical Formula	C ₁₀ H ₂₀ O ₂	[1][2]
CAS Number	2349-07-7	[1][3][4]
Flash Point	69.4 °C (157.0 °F) - Closed Cup	[5]
GHS Classification	Combustible Liquid (Category 4)	[2][3][5]
OSHA Hazards	Combustible Liquid, Fire Hazard	[6][7]
Potential Health Effects	May cause mild skin and eye irritation. May be harmful if inhaled.	[2][5][6]
Environmental Hazards	Not classified as environmentally hazardous, but discharge into the environment must be avoided. Large or frequent spills can be harmful.	[1][7]

Essential Safety and Handling Protocols

Before beginning any disposal procedure, ensure that all necessary personal protective equipment (PPE) is worn and safety measures are in place.

Personal Protective Equipment (PPE):

- Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use.[\[1\]](#)
[\[4\]](#)
- Eye Protection: Wear tightly fitting safety goggles with side-shields.[\[1\]](#)[\[4\]](#)
- Protective Clothing: Wear fire/flammable resistant and impervious clothing.[\[1\]](#)
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator.[\[1\]](#)[\[6\]](#)

Handling and Storage Precautions:

- Work in a well-ventilated area to avoid the inhalation of vapor or mist.[\[1\]](#)[\[6\]](#)
- Keep the chemical away from all sources of ignition, including heat, sparks, and open flames.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[1\]](#)
[\[6\]](#)
- Store waste in a suitable, tightly closed, and properly labeled container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)

Step-by-Step Disposal Procedures

The proper disposal of **hexyl isobutyrate** should follow a structured process, treating it as a hazardous waste due to its combustibility.

Step 1: Waste Characterization

Under the Resource Conservation and Recovery Act (RCRA), a chemical waste is considered hazardous if it exhibits certain characteristics, including ignitability.[8][9] Since **hexyl isobutyrate** is a combustible liquid, it should be managed as a hazardous waste.[7]

Step 2: Waste Collection and Storage

- Container: Designate a specific, compatible container for **hexyl isobutyrate** waste. The container must be in good condition, free of leaks, and have a secure, tight-fitting lid.[1][6][10]
- Labeling: Clearly label the container with the words "Hazardous Waste" and the full chemical name, "**Hexyl Isobutyrate**."[9][10]
- Segregation: Store the **hexyl isobutyrate** waste separately from incompatible materials, such as strong oxidizing agents.[2][10]
- Accumulation: Keep the waste container closed except when adding waste. Store it in a designated satellite accumulation area or a central hazardous waste storage area that is cool and well-ventilated.[2][4][6]

Step 3: Managing Spills and Contaminated Materials

In the event of a spill, immediate and appropriate action is required.

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area.[1][5][7]
- Ventilate: Ensure the area is well-ventilated.[1][6]
- Containment: For small spills, use an inert absorbent material such as dry clay, sand, or diatomaceous earth to contain and absorb the liquid.[2][5][7][11] Do not let the product enter drains or waterways.[1][3][6]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[1][6][11]
- Decontamination: Clean the spill surface thoroughly to remove any residual contamination.[5][7]

- Disposal: The collected spill cleanup material is also considered hazardous waste and must be disposed of accordingly.[\[7\]](#)[\[10\]](#)[\[11\]](#)

Step 4: Final Disposal

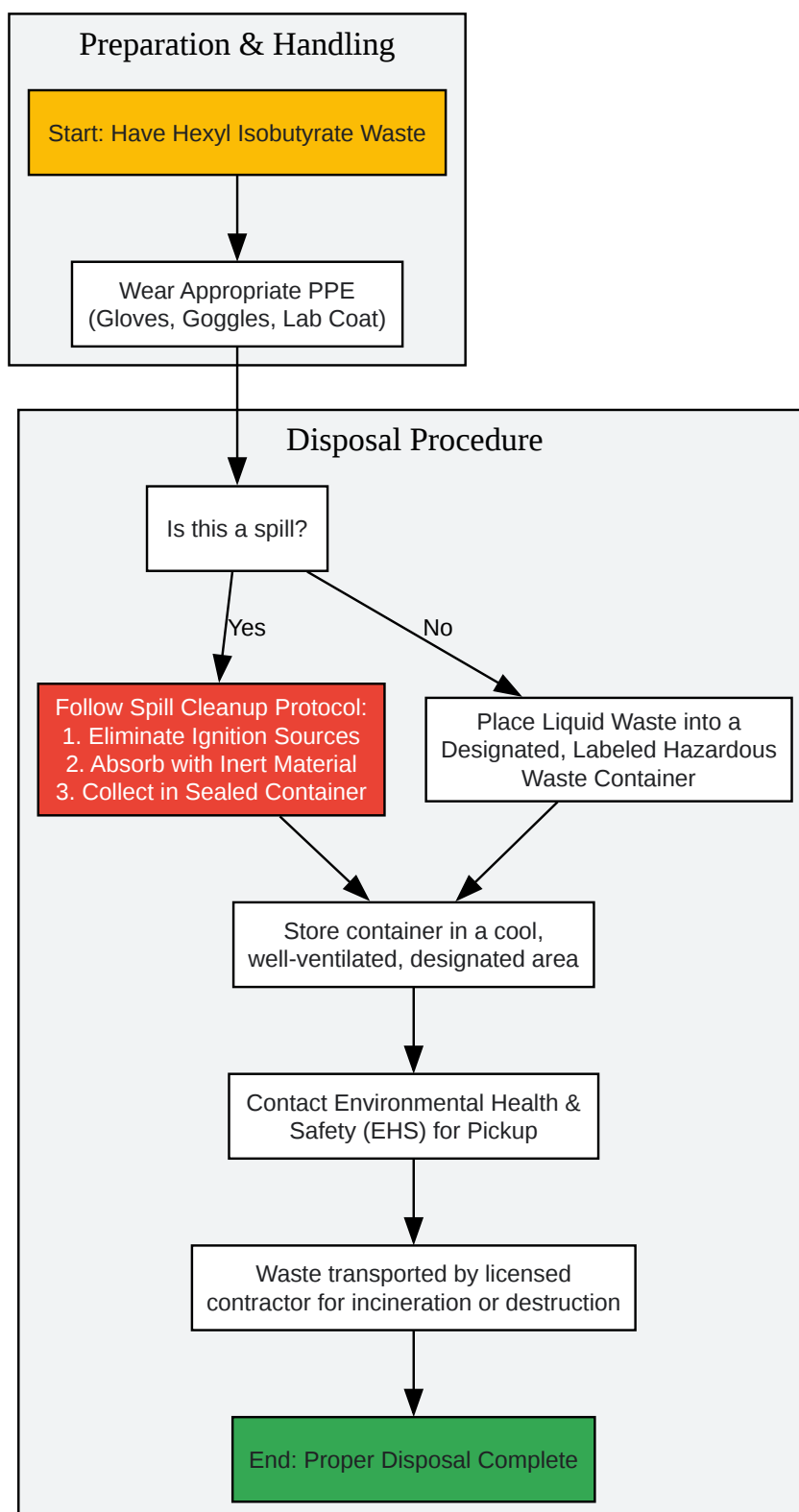
- Professional Disposal: The disposal of **hexyl isobutyrate** must be handled by a licensed chemical destruction plant or a certified hazardous waste management company.[\[1\]](#) Methods like controlled incineration with flue gas scrubbing are appropriate.[\[1\]](#)[\[6\]](#)
- Regulatory Compliance: All disposal activities must be conducted in accordance with local, state, and federal regulations.[\[3\]](#)[\[5\]](#)[\[7\]](#) Do not discharge **hexyl isobutyrate** into sewer systems or waterways.[\[1\]](#)[\[3\]](#)
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department to arrange for a scheduled waste pick-up. They will ensure the waste is transported and disposed of in compliance with all regulations.[\[10\]](#)

Step 5: Disposal of Empty Containers

- Residue: Empty containers may retain product residue and vapors. These containers must be handled as hazardous waste unless properly decontaminated.[\[7\]](#)
- Decontamination: Containers can be triply rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[1\]](#)
- Final Disposal: After proper rinsing, the container may be punctured to make it unusable for other purposes and disposed of in a sanitary landfill or recycled, depending on local regulations.[\[1\]](#) Always remove or completely deface the original label before disposal.[\[10\]](#)

Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **hexyl isobutyrate**.



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Caption: Workflow for the safe disposal of **hexyl isobutyrate** waste.

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- To cite this document: BenchChem. [Hexyl Isobutyrate: Safety and Hazard Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584823#hexyl-isobutyrate-proper-disposal-procedures]

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